

Functionalization of 4-Aminomorpholin-3-one for peptide synthesis

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Compound of Interest

Compound Name: 4-Aminomorpholin-3-one
hydrochloride

Cat. No.: B13491472

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Application Note & Protocol Guide

Functionalization of 4-Aminomorpholin-3-one for Peptide Synthesis: A Turn-Inducing Scaffold for Advanced Peptidomimetics

Abstract

The rational design of peptidomimetics with controlled conformations is a cornerstone of modern drug discovery.[1][2] Constraining the flexible peptide backbone into a bioactive conformation can significantly enhance binding affinity, selectivity, and metabolic stability.[3] This guide introduces the 4-aminomorpholin-3-one scaffold, a versatile building block designed to impart rigid, turn-like structures within a peptide sequence. We provide a comprehensive overview of its synthesis, detailed protocols for its N-functionalization, and its application in solid-phase peptide synthesis (SPPS). This document is intended for researchers, medicinal chemists, and drug development professionals seeking to leverage structurally pre-organized scaffolds to tackle challenging biological targets.

Introduction: The Imperative for Conformational Constraint

Linear peptides often suffer from significant therapeutic limitations, including susceptibility to proteolysis and poor membrane permeability, largely due to their inherent conformational flexibility.[4] Inducing structural rigidity through strategies like macrocyclization or the incorporation of constrained amino acid analogues is a proven method to overcome these challenges.[1][3] The morpholine ring, a privileged scaffold in medicinal chemistry, is recognized for its favorable physicochemical properties, including improved solubility and potential for blood-brain barrier penetration.[5][6][7] By functionalizing the morpholine core to create a bifunctional amino acid mimetic, we can introduce a stable, predictable turn into a peptide backbone, effectively mimicking secondary structures like β -turns that are crucial for molecular recognition.[3]

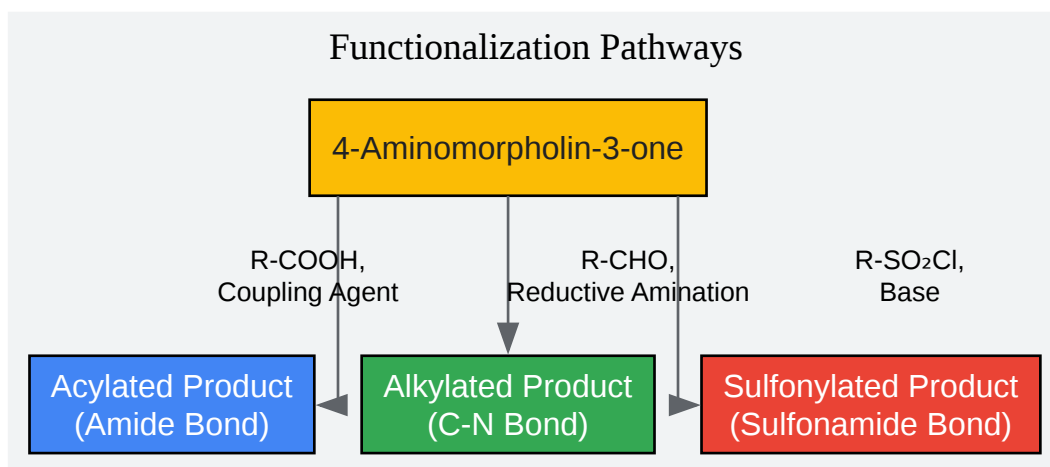
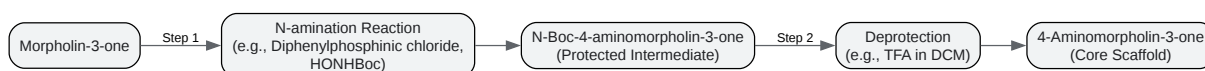
The 4-aminomorpholin-3-one scaffold serves as a unique cyclic hydrazine derivative. The endocyclic lactam provides structural rigidity, while the exocyclic N-amino group offers a versatile handle for introducing a wide array of chemical diversity, which can then be seamlessly integrated into standard peptide synthesis workflows.

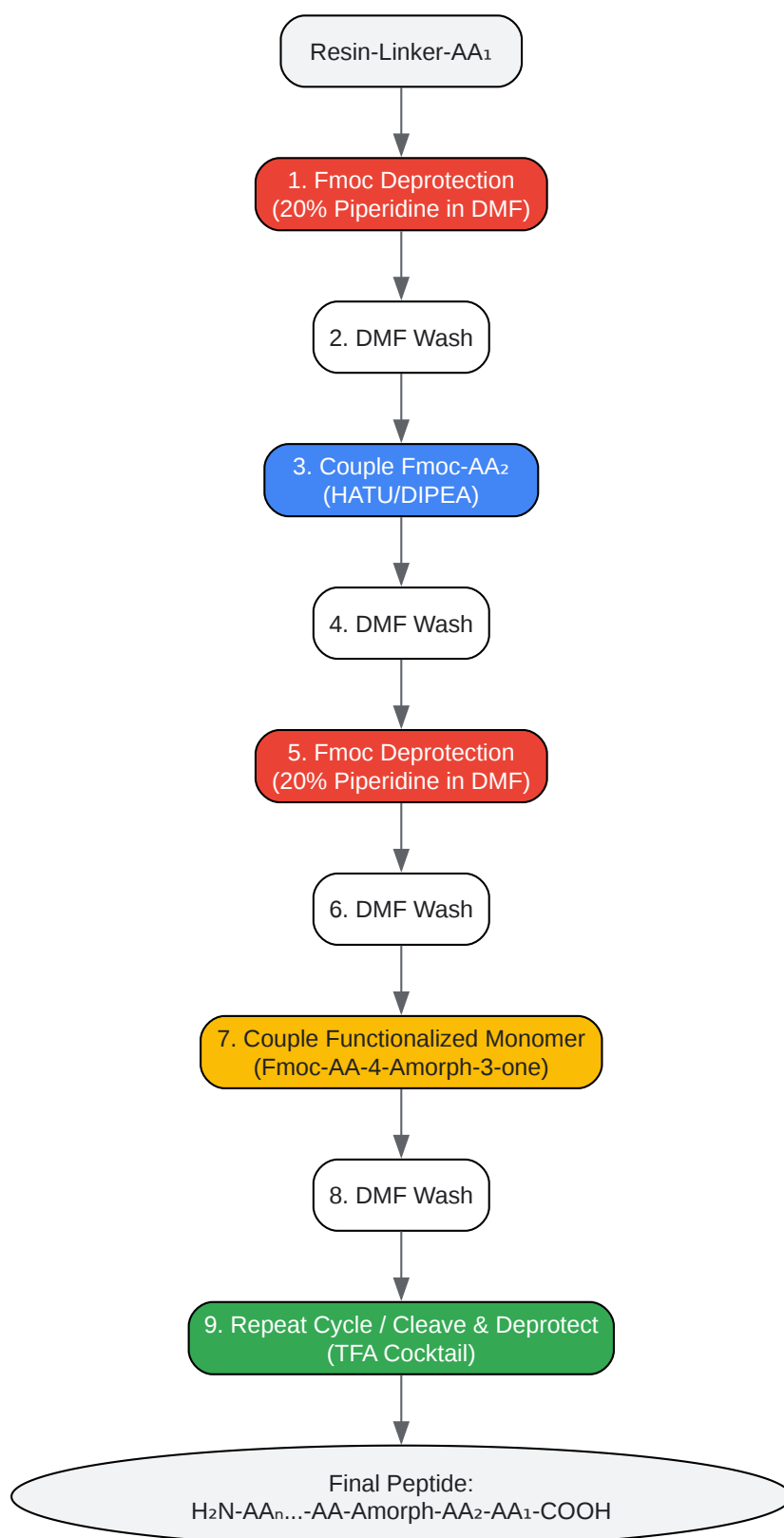
Section 1: Synthesis of the 4-Aminomorpholin-3-one Core Scaffold

The synthesis of the core scaffold is the essential first step before functionalization. The described two-step protocol is designed for scalability and purity, starting from commercially available materials.

Synthetic Workflow Overview

The synthesis involves the N-amination of morpholin-3-one. This can be achieved using an electrophilic aminating agent. A common and effective method involves using a protected hydroxylamine derivative followed by deprotection.





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